

# Physicochemical Properties of AP-238: An In-depth Technical Guide

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## Compound of Interest

Compound Name: AP-238

Cat. No.: B15617077

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## Introduction

**AP-238** is a synthetic opioid of the cinnamylpiperazine class, structurally related to bucinnazine (AP-237).[1] It has emerged as a novel psychoactive substance and is characterized as a potent agonist of the  $\mu$ -opioid receptor (MOR).[2][3] This technical guide provides a comprehensive overview of the known physicochemical properties of **AP-238**, along with relevant experimental methodologies and an illustration of its primary signaling pathway. This information is intended to support research, drug development, and forensic analysis involving this compound.

## Physicochemical Data

The following tables summarize the available quantitative data for **AP-238**.

Table 1: General Physicochemical Properties of **AP-238**

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>26</sub> N <sub>2</sub> O	[4]
Molecular Weight	286.41 g/mol	[4]
IUPAC Name	1-[(2R,6S)-2,6-dimethyl-4-[(E)-3-phenylprop-2-enyl]piperazin-1-yl]propan-1-one	[1]
SMILES	<chem>CCC(=O)N1--INVALID-LINK--CN(C/C=C/c2ccccc2)C[C@H]1C</chem>	[4]
InChI Key	JELNWD0XWGBBLO-QJBCGIKSSA-N	[4]
Melting Point	Not reported in the literature	
pKa	Not reported in the literature	

Table 2: Solubility of **AP-238** Hydrochloride

Solvent	Solubility	Source
Dimethylformamide (DMF)	10 mg/mL	[5]
Dimethyl sulfoxide (DMSO)	15 mg/mL	[5]
Ethanol	30 mg/mL	[5]
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	[5]

Table 3: Pharmacological Properties of **AP-238**

Parameter	Value	Assay	Source
μ-Opioid Receptor (MOR) Activation EC <sub>50</sub>	248 nM (95% CI: 184–333 nM)	β-arrestin 2 Recruitment Assay	[6]

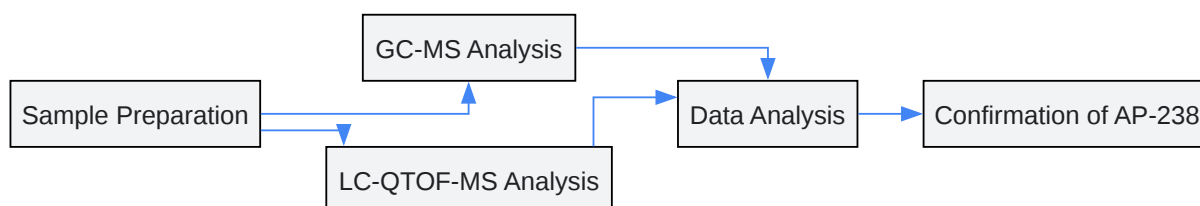
## Experimental Protocols

Detailed experimental protocols for the characterization of **AP-238** are crucial for reproducible research. The following sections describe the methodologies for determining key physicochemical and pharmacological properties.

## Analytical Identification and Confirmation

Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS) are standard methods for the identification and confirmation of **AP-238** in forensic and research settings.

### Workflow for Analytical Identification of **AP-238**



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Caption: Workflow for the analytical identification of **AP-238**.

## Determination of Melting Point (General Procedure)

As no specific melting point for **AP-238** has been reported, a general protocol for its determination is provided.

- **Sample Preparation:** A small amount of the crystalline solid is placed into a capillary tube.

- Instrumentation: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate.
- Observation: The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded to determine the melting range.

## Determination of pKa (General Procedure)

The acid dissociation constant (pKa) is a critical parameter for understanding the ionization state of a compound at different pH values. A general protocol for its determination is as follows:

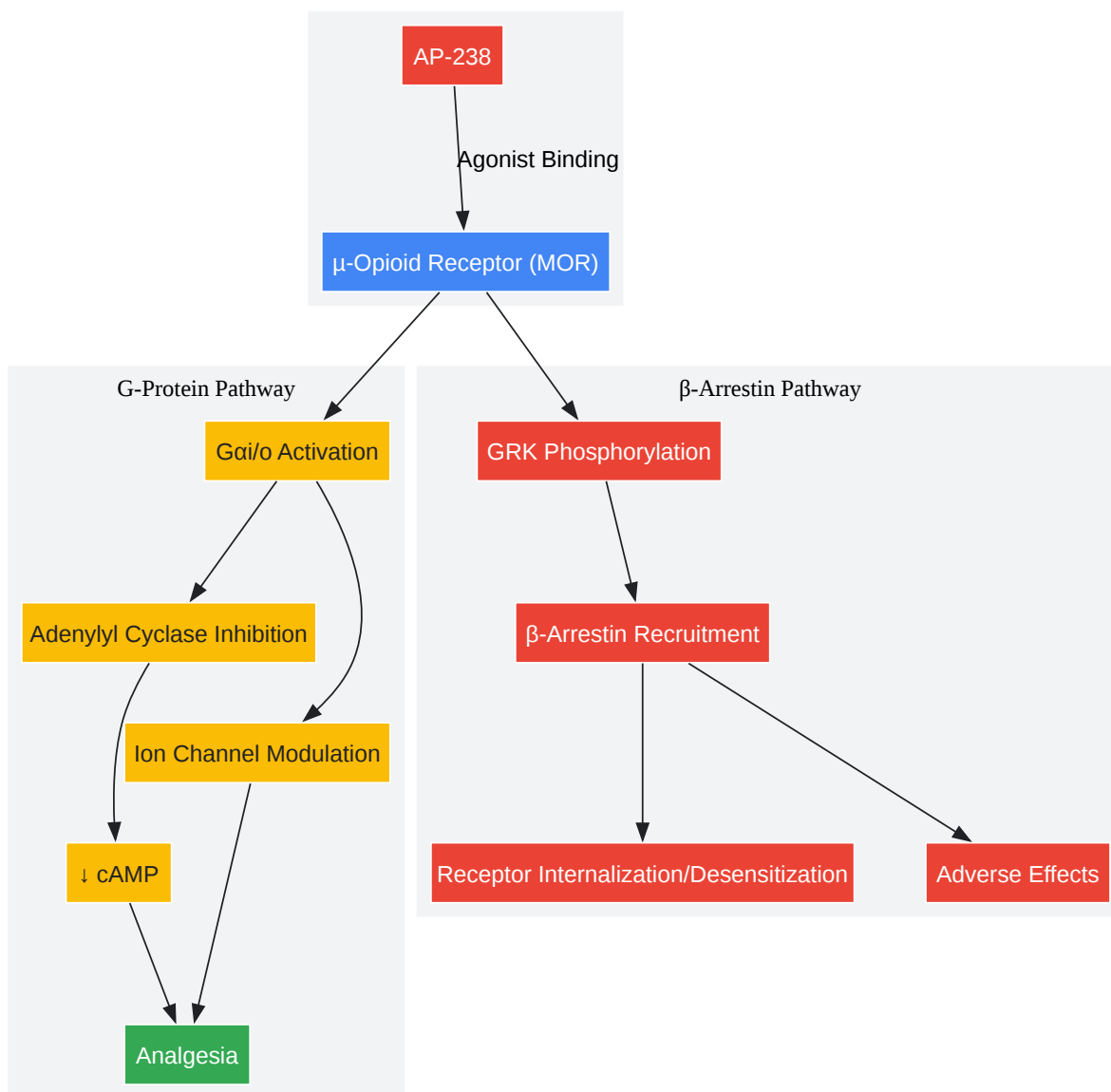
- Method Selection: Potentiometric titration or UV-Vis spectrophotometry are common methods.
- Titration: For potentiometric titration, a solution of the compound is titrated with a strong acid or base, and the pH is monitored with a pH meter.
- Data Analysis: The pKa is determined from the midpoint of the titration curve.

## In Vitro Metabolism Study

The metabolism of **AP-238** can be investigated using in vitro models such as pooled human liver microsomes (pHLM).<sup>[6]</sup>

- Incubation: **AP-238** is incubated with pHLM in the presence of NADPH-regenerating cofactors.
- Sample Extraction: The reaction is quenched, and metabolites are extracted from the incubation mixture.
- Analysis: The extracted samples are analyzed by LC-QTOF-MS to identify potential metabolites.<sup>[6]</sup>

Workflow for In Vitro Metabolism Study of **AP-238**



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